

Application Notes and Protocols for Additive Manufacturing of Molybdenum-Containing Stainless Steels

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Compound of Interest

Compound Name: *Molybdenum;nickel*

CAS No.: 95381-98-9

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Molybdenum (Mo) is a key alloying element in stainless steels, significantly enhancing their corrosion resistance, strength, and high-temperature performance.[1][2] Additive Manufacturing (AM), also known as 3D printing, offers unprecedented design freedom and the ability to fabricate complex geometries, making it an attractive technology for producing high-performance components from molybdenum-containing stainless steels for various industries, including aerospace, medical, and chemical processing.[3][4][5] This document provides detailed application notes and experimental protocols for the additive manufacturing of these advanced materials, focusing on Laser Powder Bed Fusion (LPBF), a prevalent AM technique.

The addition of molybdenum to stainless steels, such as the widely used 316L grade, improves resistance to pitting and crevice corrosion, particularly in chloride-containing environments.[6][7] In additive manufacturing, the rapid heating and cooling rates can lead to unique microstructures that differ from their wrought counterparts, often resulting in enhanced

mechanical properties.[8][9] However, the process also presents challenges, including the potential for defects like porosity and residual stresses, which require careful control of processing parameters and often necessitate post-processing treatments.[10][11]

These notes will cover the common alloys, processing parameters, material properties, and post-processing techniques. The protocols will provide step-by-step guidance for key experimental procedures.

I. Application Notes

Common Molybdenum-Containing Stainless Steel Alloys for Additive Manufacturing

Several grades of molybdenum-containing stainless steels are utilized in additive manufacturing, with 316L being the most common due to its excellent combination of corrosion resistance and mechanical properties.[12][13] Super duplex stainless steels, with higher molybdenum content, offer even greater corrosion resistance and strength.[14]

Table 1: Common Molybdenum-Containing Stainless Steel Alloys for AM

Alloy Designation	Key Alloying Elements (wt. %)	Characteristics & Applications
316L (UNS S31603)	Cr: 16-18, Ni: 10-14, Mo: 2-3	Excellent corrosion resistance and biocompatibility. Widely used in medical implants, chemical processing equipment, and marine applications. [12] [15]
Duplex Stainless Steels (e.g., 2205)	Cr: 22-23, Ni: 4.5-6.5, Mo: 3-3.5	A mixed microstructure of austenite and ferrite provides high strength and resistance to stress corrosion cracking. [1] Used in oil and gas industries.
Super Duplex Stainless Steels	Cr: 24-26, Ni: 6-8, Mo: 3-5	Enhanced corrosion resistance and strength compared to duplex steels. [14] Suitable for harsh environments like seawater and chemical plants.
AL-6XN	Ni: 23-25, Cr: 20-23, Mo: 6-7	A super-austenitic stainless steel with exceptional resistance to chloride-induced corrosion. [14]

Additive Manufacturing Technologies

While various AM technologies can process stainless steels, Laser Powder Bed Fusion (LPBF) and Electron Beam Melting (EBM) are the most common powder-bed fusion techniques.[\[3\]](#)[\[16\]](#) Wire Arc Additive Manufacturing (WAAM) is another option, particularly for large-scale components.[\[17\]](#)[\[18\]](#)

- Laser Powder Bed Fusion (LPBF): Uses a high-power laser to selectively melt and fuse metallic powder layer by layer.[\[8\]](#) It offers high resolution and good surface finish.

- Electron Beam Melting (EBM): Employs an electron beam in a vacuum to melt the metal powder.[16] The process typically involves higher pre-heating temperatures, which can reduce residual stresses.[15]
- Wire Arc Additive Manufacturing (WAAM): Uses an electric arc to melt a wire feedstock, depositing material layer by layer.[19] It has a high deposition rate, making it suitable for large parts.

Effect of Molybdenum on Microstructure and Properties in AM

The addition of molybdenum significantly influences the final properties of additively manufactured stainless steel parts.

- Microstructure: Molybdenum is a ferrite former, and its addition can influence the phase balance in austenitic and duplex stainless steels.[1][6] In LPBF of 316L, the addition of Mo particles can lead to grain refinement and modify the crystal orientation.[8]
- Mechanical Properties: Molybdenum enhances the strength of stainless steel through solid solution strengthening.[6] Studies on LPBF of 316L with Mo addition have shown an increase in ultimate tensile strength and wear resistance.[8]
- Corrosion Resistance: Molybdenum is crucial for improving resistance to pitting and crevice corrosion.[2][20] It promotes the formation of a more protective passive film on the steel's surface.[20]

Common Defects and Mitigation Strategies

Defects can compromise the performance of AM components. Common defects include:

- Porosity: Can arise from trapped gas or lack of fusion between layers.[10][21] Optimization of process parameters such as laser power, scanning speed, and hatch spacing is critical for minimizing porosity.[9]
- Residual Stresses: The rapid heating and cooling cycles can induce significant residual stresses, leading to distortion or cracking.[11] Preheating the substrate and post-process heat treatments can help mitigate these stresses.[22]

- **Poor Surface Finish:** The layer-wise nature of AM results in a rougher surface compared to traditional manufacturing methods.[\[23\]](#) Post-processing techniques like laser polishing or machining are often required.[\[24\]](#)[\[25\]](#)

Post-Processing of AM Molybdenum-Containing Stainless Steels

Post-processing is often necessary to achieve the desired properties and surface finish.

- **Heat Treatment:** Stress relief heat treatment is commonly performed to reduce residual stresses and improve ductility.[\[26\]](#)
- **Hot Isostatic Pressing (HIP):** This process combines high temperature and pressure to close internal pores and improve density.[\[27\]](#)
- **Surface Finishing:** Techniques like machining, laser polishing, and multi-jet polishing can be used to improve the surface roughness.[\[23\]](#)[\[24\]](#)[\[25\]](#)

II. Quantitative Data

Typical Additive Manufacturing Process Parameters for 316L

Table 2: Example of LPBF Processing Parameters for 316L Stainless Steel

Parameter	Value	Reference
Laser Power	150 - 200 W	[9]
Scanning Speed	550 - 675 mm/s	[9] [22]
Layer Thickness	20 - 50 μm	[22] [26]
Hatch Spacing	55 - 90 μm	[9] [22]
Substrate Preheating	100 - 120 $^{\circ}\text{C}$	[8] [22]
Build Atmosphere	Argon or Nitrogen	[28]

Mechanical Properties of AM Molybdenum-Containing Stainless Steels

Table 3: Mechanical Properties of LPBF 316L with Molybdenum Addition[8]

Molybdenum Content (wt.%)	Ultimate Tensile Strength (MPa)	Elongation (%)
0	710	~25
3	~800	~23
5	~900	~22
10	963	~20

Data extracted and estimated from graphical representations in the source.

Corrosion Resistance Data

Table 4: Pitting Resistance Equivalent Number (PREN) for Different Alloys

Alloy	Typical Mo Content (wt.%)	PREN Value*
316L	2-3	~25
Nitronic 50	1.5-3.0	~34
Super Duplex	3-5	>40

*PREN = %Cr + 3.3 x %Mo + 16 x %N. A higher PREN value indicates better pitting corrosion resistance.[7]

III. Experimental Protocols

Protocol for Sample Preparation for Laser Powder Bed Fusion (LPBF)

- **Material:** Use gas atomized, spherical 316L stainless steel powder with a particle size distribution typically between 15 and 65 μm .[\[13\]](#)
- **Powder Handling:** Dry the powder in a vacuum oven to remove moisture, which can lead to porosity.
- **Substrate Preparation:** Use a 316L stainless steel build plate. Ensure the surface is clean and free of oxides by grinding or sandblasting.

Protocol for LPBF Process Execution

- **Machine Setup:** Load the prepared powder into the LPBF machine's hopper. Secure the build plate to the build platform.
- **Process Environment:** Purge the build chamber with an inert gas (e.g., argon) to reduce the oxygen content below 200 ppm to prevent oxidation.[\[8\]](#)
- **Parameter Input:** Input the desired process parameters (laser power, scanning speed, layer thickness, hatch spacing) into the machine's software. A common scanning strategy is to rotate the scan vectors by 33-67° between successive layers to minimize anisotropy.[\[8\]](#)
- **Build Execution:** Initiate the build process. The machine will spread a thin layer of powder and the laser will selectively melt the cross-section of the part. This process is repeated layer by layer.
- **Cooling:** After the build is complete, allow the part and build plate to cool to room temperature inside the build chamber under the inert atmosphere.

Protocol for Post-Processing: Stress Relief Heat Treatment

- **Sample Removal:** Carefully remove the built part from the build plate, often using wire electrical discharge machining (EDM).[\[22\]](#)
- **Furnace Treatment:** Place the samples in a convection furnace.

- Heating Cycle: Heat the furnace to 650 °C and hold for 1 hour to relieve residual stresses. [\[26\]](#)
- Cooling: Allow the samples to cool in the furnace.

Protocol for Microstructural Characterization

- Sample Preparation: Mount the samples in a conductive resin. Grind the surface using successively finer silicon carbide papers (e.g., down to 4000 grit).
- Polishing: Polish the samples using diamond suspensions (e.g., 3 µm and 1 µm) followed by a final vibratory polishing with a colloidal silica suspension. [\[22\]](#)
- Etching: Etch the polished surface to reveal the microstructure. A common etchant for 316L is Kallings No. 2.
- Microscopy: Examine the microstructure using optical microscopy and scanning electron microscopy (SEM).

Protocol for Mechanical Testing (Tensile Testing)

- Specimen Preparation: Machine tensile test specimens from the as-built or heat-treated components according to a standard specification (e.g., ASTM E8).
- Testing: Perform uniaxial tensile tests at room temperature using a universal testing machine at a constant strain rate.
- Data Acquisition: Record the load and displacement data to determine the ultimate tensile strength, yield strength, and elongation at break.

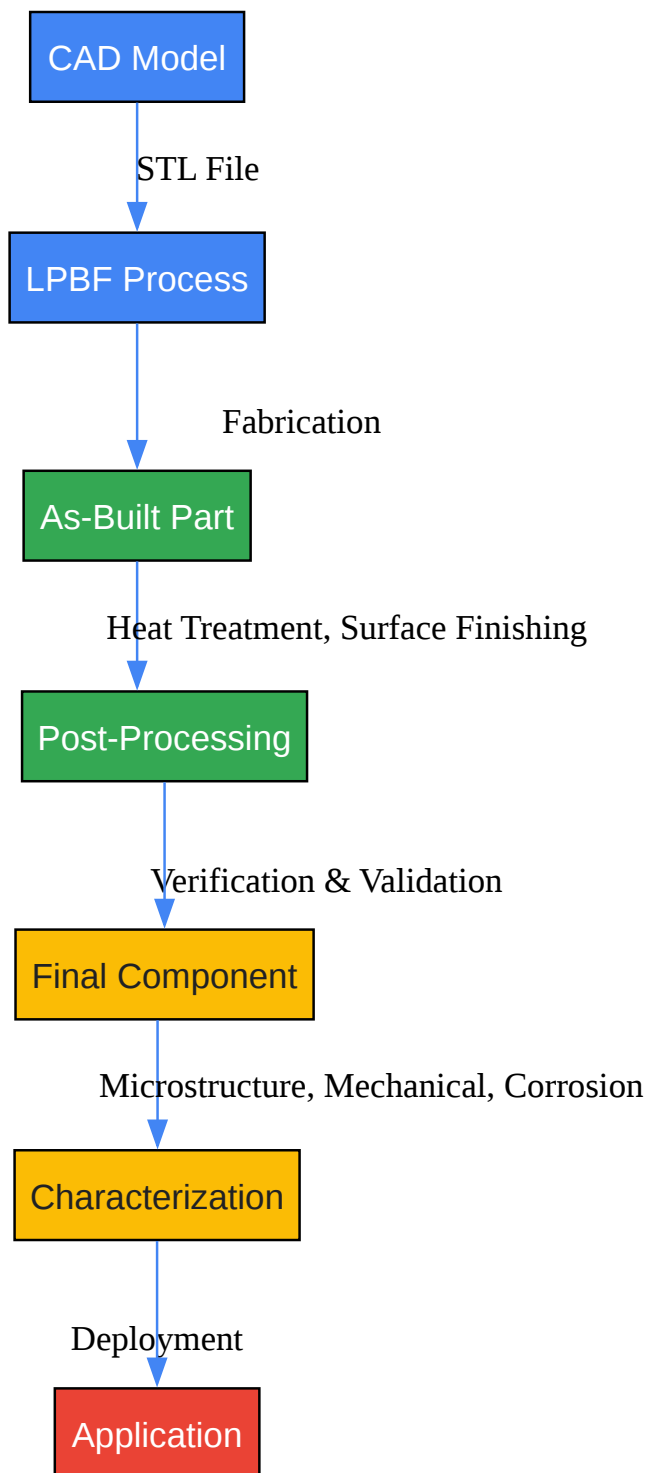
Protocol for Corrosion Testing (Potentiodynamic Polarization)

- Sample Preparation: Grind the surface of the sample to a uniform finish (e.g., 600 grit) and clean it with ethanol and deionized water.
- Electrochemical Cell Setup: Use a three-electrode cell with the sample as the working electrode, a platinum counter electrode, and a saturated calomel reference electrode.

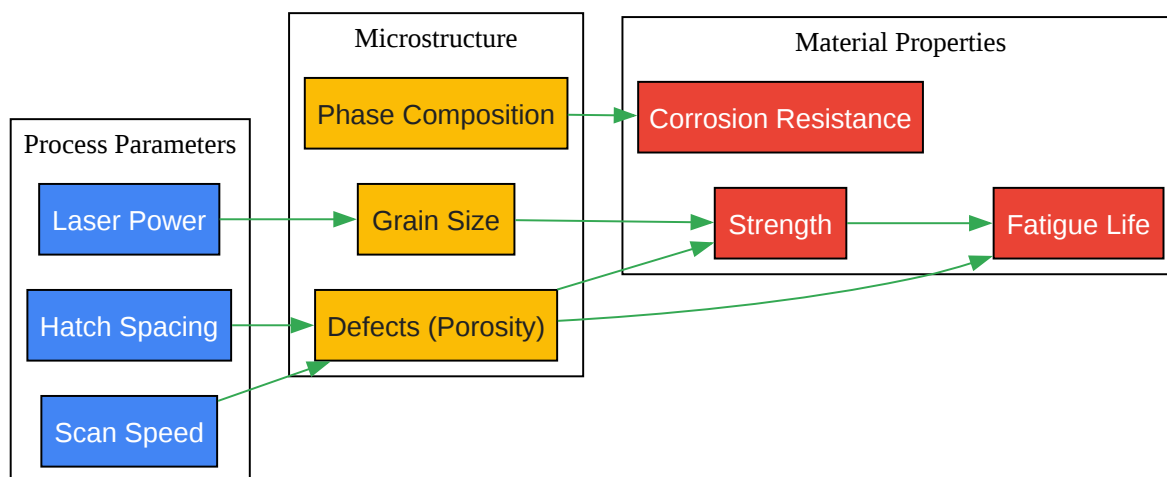
- **Test Solution:** Use a corrosive medium of interest, for example, a 3.5% NaCl solution to simulate a marine environment.
- **Measurement:** After allowing the open-circuit potential to stabilize, perform a potentiodynamic polarization scan from a cathodic potential to an anodic potential to determine the corrosion potential and pitting potential.

IV. Visualizations

Design & Manufacturing

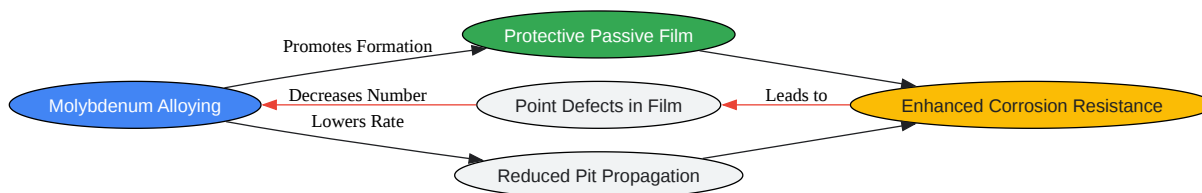
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Caption: Workflow for AM of Mo-containing stainless steels.



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Caption: Influence of process parameters on properties.



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Caption: Molybdenum's effect on corrosion resistance.

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References

- [1. imoa.info \[imoa.info\]](#)
- [2. seathertechnology.com \[seathertechnology.com\]](#)
- [3. 3D Printing of Molybdenum Metal and Molybdenum-Based Alloys \[stardustpowder.com\]](#)
- [4. 3D printing of molybdenum-containing materials-Luoyang Combat Tungsten & Molybdenum Material Co., Ltd. \[moly-china.com\]](#)
- [5. beamler.com \[beamler.com\]](#)
- [6. News - Understanding the Impact of Molybdenum in Stainless Steel \[aoxingmetal.com\]](#)
- [7. langleyalloys.com \[langleyalloys.com\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. metallurgical-research.org \[metallurgical-research.org\]](#)
- [10. Defects in Metal Additive Manufacturing: Formation, Process Parameters, Postprocessing, Challenges, Economic Aspects, and Future Research Directions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Challenges and opportunities in the additive manufacturing of stainless steels - part 1 - Stainless Steel World \[stainless-steel-world.net\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. Laser Powder Bed Fusion of 316L Stainless Steel: Effect of Laser Polishing on the Surface Morphology and Corrosion Behavior - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. csidesigns.com \[csidesigns.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Electron-beam additive manufacturing - Wikipedia \[en.wikipedia.org\]](#)
- [17. mdpi.com \[mdpi.com\]](#)
- [18. Wire Arc Additive Manufacturing of Stainless Steels: A Review \[repository.cam.ac.uk\]](#)
- [19. Wire + Arc Additive Manufacturing and Heat Treatment of Super Martensitic Stainless Steel with a Refined Microstructure and Excellent Mechanical Properties | MDPI \[mdpi.com\]](#)
- [20. Molybdenum Effects on Pitting Corrosion Resistance of FeCrMnMoNC Austenitic Stainless Steels \[mdpi.com\]](#)
- [21. mdpi.com \[mdpi.com\]](#)
- [22. tandfonline.com \[tandfonline.com\]](#)

- [23. Post-process machining of additive manufactured stainless steel | NIST \[nist.gov\]](#)
- [24. mdpi.com \[mdpi.com\]](#)
- [25. ira.lib.polyu.edu.hk \[ira.lib.polyu.edu.hk\]](#)
- [26. Mechanical Properties of Austenitic Stainless Steel Made by Additive Manufacturing - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [27. researchgate.net \[researchgate.net\]](#)
- [28. apps.dtic.mil \[apps.dtic.mil\]](#)
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